

Personal protective equipment for handling Delucemine Hydrochloride

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Compound of Interest

Compound Name: Delucemine Hydrochloride

Cat. No.: B117021

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Essential Safety and Handling Guide for Delucemine Hydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Delucemine Hydrochloride**. The following procedures are based on best practices for handling potent neuroactive compounds in a laboratory setting.

Disclaimer: A specific Material Safety Data Sheet (MSDS) for **Delucemine Hydrochloride** is not publicly available. This guidance is a synthesis of safety protocols for hazardous drugs, N-methyl-D-aspartate (NMDA) receptor antagonists, and selective serotonin reuptake inhibitors (SSRIs). Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Compound Data

Delucemine Hydrochloride is a potent neuroactive research compound.^[1] Due to its pharmacological activity as an NMDA receptor antagonist and a selective serotonin reuptake inhibitor, it should be handled with extreme caution to avoid accidental exposure.

Property	Value	Source
CAS Number	186495-99-8	[2]
Molecular Formula	C ₁₆ H ₁₇ F ₂ N•HCl	[2]
Molecular Weight	297.77 g/mol	[2]
Appearance	White to off-white powder	Inferred from similar compounds
Occupational Exposure Limits (OELs)	Not established	N/A
Storage Temperature	Short-term: 0-4°C; Long-term: -20°C	[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent dermal, ocular, and respiratory exposure.

Equipment	Specification
Gloves	Double gloving with nitrile gloves is required.
Eye Protection	Chemical safety goggles or a face shield must be worn.
Lab Coat	A dedicated, disposable lab coat or a reusable lab coat that is professionally laundered is necessary.
Respiratory Protection	For procedures that may generate aerosols or dust, a NIOSH-approved respirator is required.

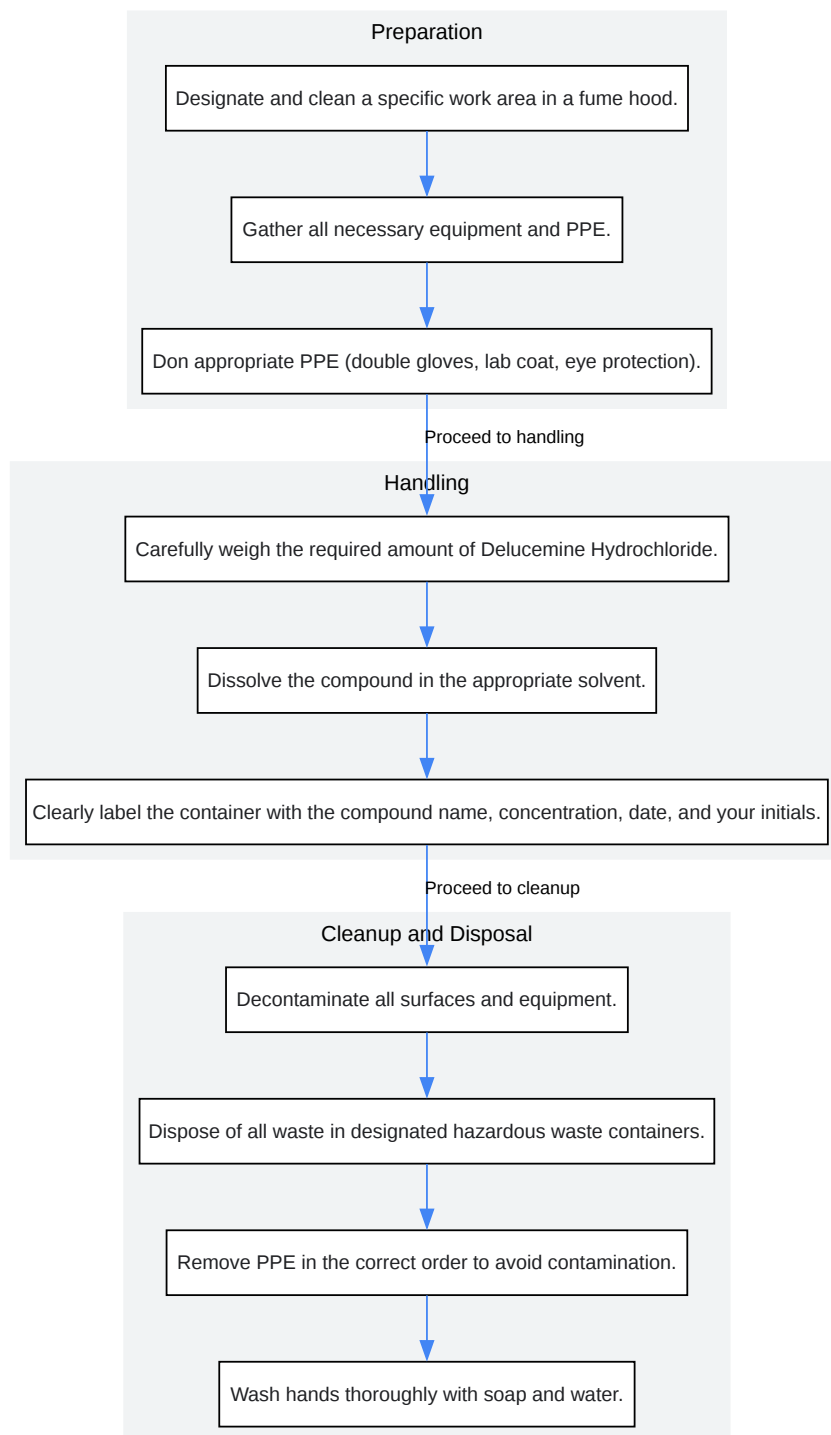
Engineering Controls

All handling of **Delucemine Hydrochloride** powder should be performed within a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.

Standard Operating Procedure for Handling

The following workflow outlines the standard procedure for safely handling **Delucemine Hydrochloride** in a laboratory setting.

Standard Operating Procedure for Handling Delucemine Hydrochloride

[Click to download full resolution via product page](#)Caption: Standard Operating Procedure for Handling **Delucemine Hydrochloride**.

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Exposure Response:

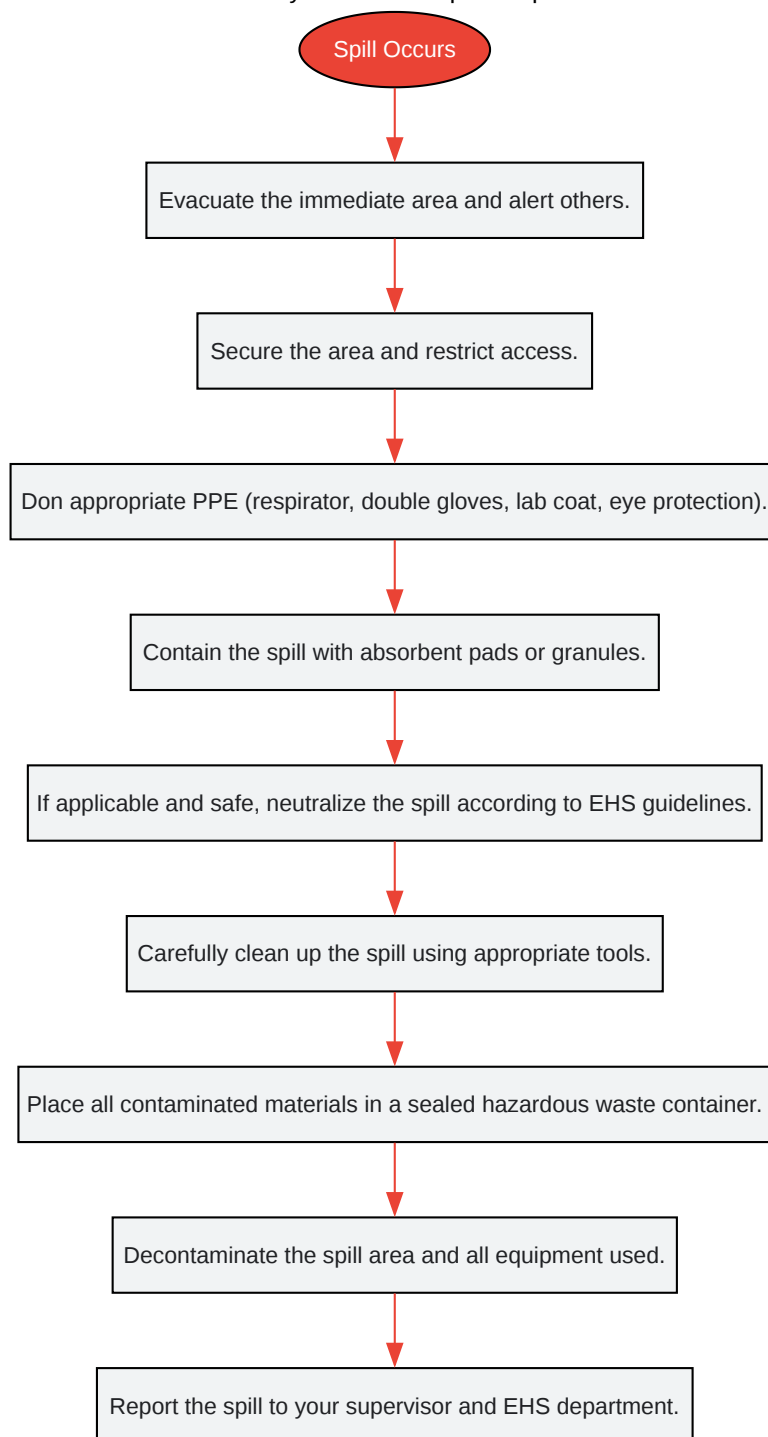
Exposure Route	Immediate Action
Skin Contact	Immediately wash the affected area with soap and copious amounts of water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open.
Inhalation	Move to fresh air immediately.
Ingestion	Do not induce vomiting. Rinse mouth with water.

In all cases of exposure, seek immediate medical attention and provide the medical team with as much information about the compound as possible.

Spill Response:

The following workflow details the appropriate response to a **Delucemine Hydrochloride** spill.

Delucemine Hydrochloride Spill Response Plan



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Caption: **Delucemine Hydrochloride** Spill Response Plan.

Disposal Plan

All waste contaminated with **Delucemine Hydrochloride**, including empty containers, used PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste.

- Segregation: Do not mix **Delucemine Hydrochloride** waste with other waste streams.
- Containment: All waste must be collected in clearly labeled, sealed, and puncture-resistant containers.
- Pickup: Contact your institution's EHS department to arrange for the pickup and disposal of hazardous waste. Do not dispose of **Delucemine Hydrochloride** down the drain or in regular trash.

Experimental Protocol: Preparation of a Stock Solution

This protocol provides a general method for preparing a stock solution of **Delucemine Hydrochloride** for in vitro experiments.

Materials:

- **Delucemine Hydrochloride** powder
- Appropriate solvent (e.g., sterile water, DMSO)
- Sterile, conical tubes or vials
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Analytical balance

Procedure:

- Preparation: Perform all steps in a certified chemical fume hood.

- Weighing: Carefully weigh the desired amount of **Delucemine Hydrochloride** powder onto a weigh boat.
- Transfer: Gently tap the weigh boat to transfer the powder into a sterile conical tube or vial.
- Dissolution: Add the calculated volume of the appropriate solvent to the tube.
- Mixing: Cap the tube securely and vortex until the powder is completely dissolved.
- Labeling: Clearly label the stock solution with the compound name, concentration, solvent, date of preparation, and your initials.
- Storage: Store the stock solution at the recommended temperature (-20°C for long-term storage) and protect it from light.

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References

- 1. medkoo.com [medkoo.com]
- 2. scbt.com [scbt.com]
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